

3-(Chloromethyl)tetrahydrofuran molecular structure and weight

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Compound of Interest

Compound Name: 3-(Chloromethyl)tetrahydrofuran

Cat. No.: B1289982

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Technical Guide: 3-(Chloromethyl)tetrahydrofuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular structure and properties of **3-(Chloromethyl)tetrahydrofuran**, a heterocyclic organic compound. The information is intended to support research and development activities where this molecule is of interest.

Core Molecular Data

The fundamental quantitative data for **3-(Chloromethyl)tetrahydrofuran** are summarized below. This compound is a constitutional isomer of the more commonly cited 2-(Chloromethyl)tetrahydrofuran. It is crucial to distinguish between these two isomers by their CAS numbers to ensure the correct material is being sourced and utilized in experimental work.

Property	Value	Citations
Molecular Formula	C ₅ H ₉ ClO	[1] [2] [3]
Molecular Weight	120.58 g/mol	[1] [2] [3]
CAS Number	89181-22-6	[1] [2] [3]
Synonyms	Furan, 3-(chloromethyl)tetrahydro-	[3]

Molecular Structure

The structure of **3-(Chloromethyl)tetrahydrofuran** consists of a central five-membered saturated ether ring (tetrahydrofuran). A chloromethyl group (-CH₂Cl) is attached to the third carbon atom of this ring.

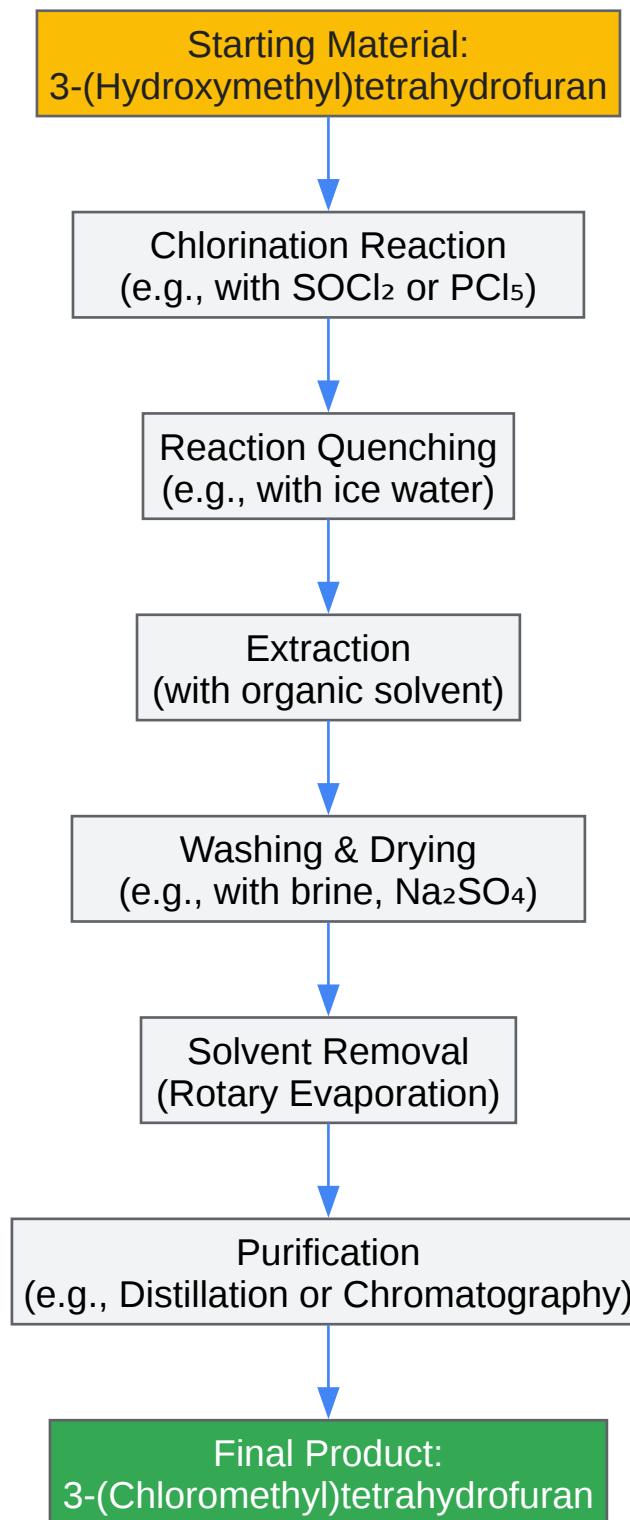
Caption: Molecular structure of **3-(Chloromethyl)tetrahydrofuran**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3-(Chloromethyl)tetrahydrofuran** are typically found within specialized chemical literature, such as peer-reviewed journals or patents. A general search does not yield specific, step-by-step laboratory procedures. However, the synthesis of such a compound would likely involve standard organic chemistry methodologies.

A plausible synthetic route could involve the chlorination of 3-(Hydroxymethyl)tetrahydrofuran. This transformation is a common procedure in organic synthesis and can be achieved using various chlorinating agents.

Below is a logical workflow for a potential synthesis and purification process.

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Caption: A generalized workflow for chemical synthesis and purification.

Professionals seeking to perform experiments with this compound should consult chemical databases and scientific literature for validated protocols and safety information. Key search terms would include the compound's CAS number (89181-22-6) and chemical name. All laboratory work should be conducted with appropriate safety measures in place, including the use of personal protective equipment and adherence to a thorough hazard assessment.

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References

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